

Malvidin Chloride physical and chemical properties.

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Compound of Interest

Compound Name: Malvidin Chloride

Cat. No.: B191779

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An In-depth Technical Guide to the Physical and Chemical Properties of **Malvidin Chloride**

Introduction

Malvidin chloride is a prominent member of the anthocyanidin family of natural pigments, responsible for many of the red, purple, and blue hues observed in plants, including grapes, blueberries, and the flowers of Primula species. As the 3',5'-methoxy derivative of delphinidin, its structure as a flavylum salt contributes to its significant biological activities. This guide provides a detailed overview of the physical and chemical properties of **Malvidin chloride**, its stability, and its role in key signaling pathways, tailored for researchers, scientists, and drug development professionals. Its potent antioxidant, anti-inflammatory, and potential therapeutic properties make it a subject of intense scientific interest.

Core Physical and Chemical Properties

The fundamental properties of **Malvidin chloride** are summarized below, providing a quantitative foundation for its use in experimental settings.

Property	Value	Source(s)
IUPAC Name	2-(4-hydroxy-3,5-dimethoxyphenyl)chromenylium-3,5,7-triol chloride	
Synonyms	Syringidin chloride, Oenidin chloride, Primulidin chloride, Malvinidol chloride	
CAS Number	643-84-5	
Molecular Formula	C ₁₇ H ₁₅ ClO ₇	
Molecular Weight	366.75 g/mol	
Appearance	Crystalline solid; Very Dark Brown to Black or Green powder	
Melting Point	>300°C	
UV-Vis λ _{max}	275, 555 nm	
Acidic pKa	5.99	

Solubility Profile

Malvidin chloride's solubility is a critical factor for its application in both in vitro and in vivo studies. As a chloride salt, its solubility is enhanced for research applications. It is highly soluble in water, a property that increases at lower pH due to protonation. The compound is also soluble in various organic solvents, which is essential for preparing stock solutions.

Solvent	Solubility	Source(s)
Dimethylformamide (DMF)	~25 mg/mL	
Dimethyl sulfoxide (DMSO)	~16 mg/mL	
Ethanol	~16 mg/mL	
DMF:PBS (pH 7.2) (1:9)	~0.1 mg/mL	

Note on Stability: **Malvidin chloride** is hygroscopic and sensitive to heat, particularly at temperatures above 40°C, where it can undergo degradation. For long-term storage, it should be kept in darkness at low temperatures (e.g., -15°C or -20°C). Aqueous solutions are not recommended for storage for more than one day.

Spectroscopic and Chromatographic Data

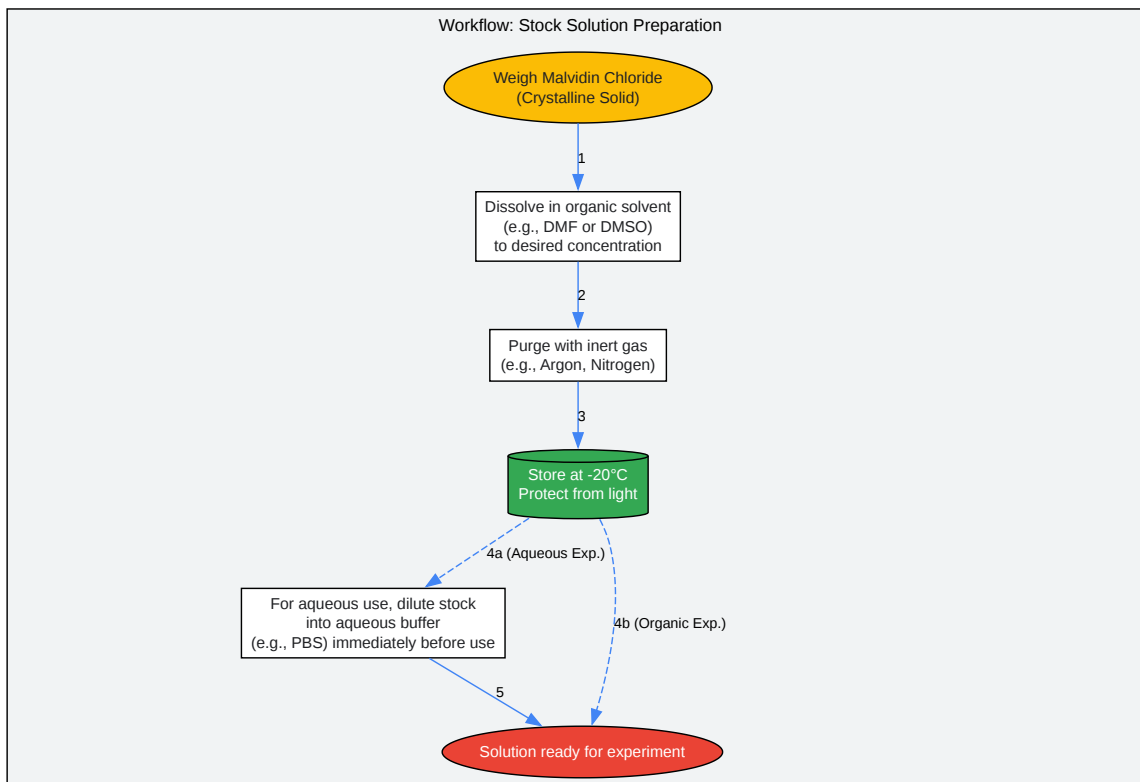
Spectroscopic analysis is fundamental to the identification and quantification of **Malvidin chloride**.

- **UV-Visible Spectroscopy:** In acidic mobile phases ($\text{pH} \leq 3$), Malvidin exhibits absorption maxima at approximately 274 nm and 538 nm. The peak in the visible region is responsible for its characteristic color.
- **Mass Spectrometry (MS):** Liquid chromatography-mass spectrometry (LC-MS) is a standard technique for its analysis. In positive ionization mode (LC-ESI-QTOF), the precursor ion (m/z) for the malvidin cation ($\text{C}_{17}\text{H}_{15}\text{O}_7^+$) is observed at 331.0983.
- **High-Performance Liquid Chromatography (HPLC):** Purity is typically assessed by HPLC with UV/Vis detection at 280 nm and 520 nm.

Experimental Protocols

Preparation of Stock Solutions

A standardized protocol for preparing stock solutions is crucial for experimental reproducibility.



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Caption: A typical workflow for the preparation of **Malvidin chloride** stock solutions.

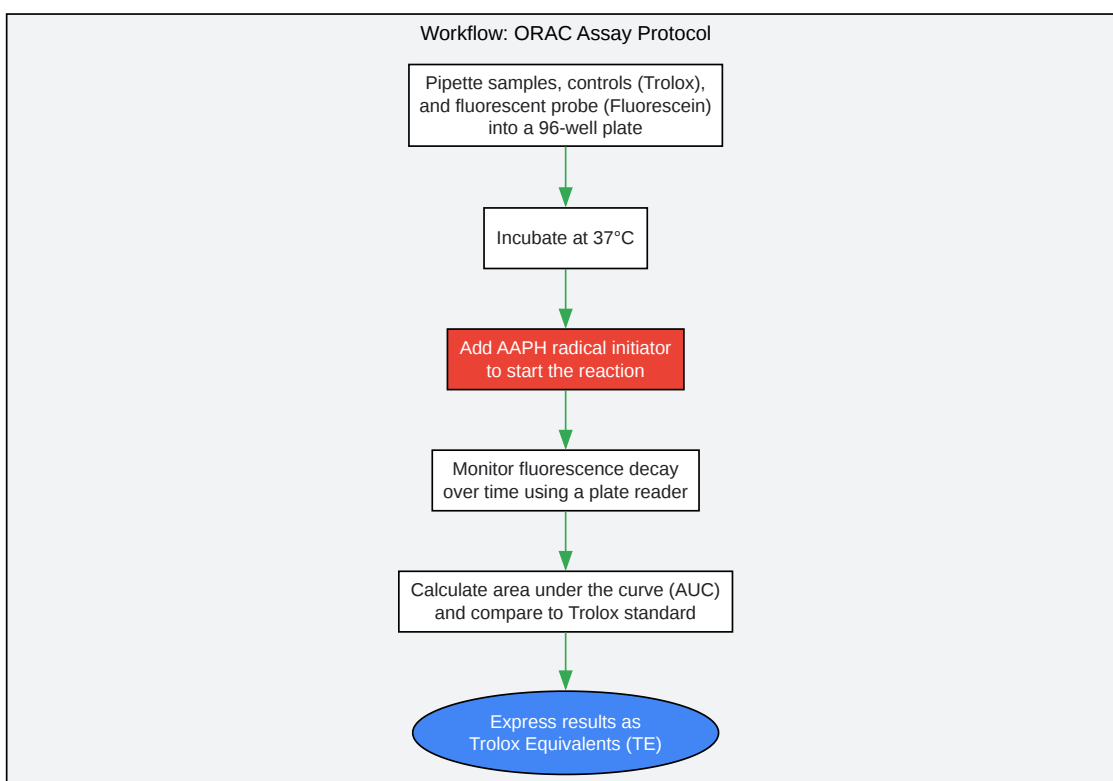
Methodology:

- **Malvidin chloride** is supplied as a crystalline solid. Weigh the required amount in a suitable vial.
- Add the solvent of choice, such as DMSO or DMF, to achieve the desired molarity. For example, to make a 10 mM stock solution from a 5 mg sample (MW: 366.75 g/mol), dissolve it in 1.3631 mL of solvent.
- Purge the stock solution with an inert gas to displace oxygen and minimize oxidative degradation.

- For long-term storage, keep the solution at -20°C and protected from light. Stability is reported to be at least 4 years under these conditions.
- For experiments requiring aqueous buffers, it is recommended to first dissolve the compound in a minimal amount of DMF and then dilute it with the aqueous buffer (e.g., PBS) immediately before use.

Determination of Antioxidant Capacity (ORAC Assay)

The Oxygen Radical Absorbance Capacity (ORAC) assay is a common method to quantify the antioxidant potential of compounds like **Malvidin chloride**.



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Caption: A simplified experimental workflow for the ORAC antioxidant assay.

Methodology:

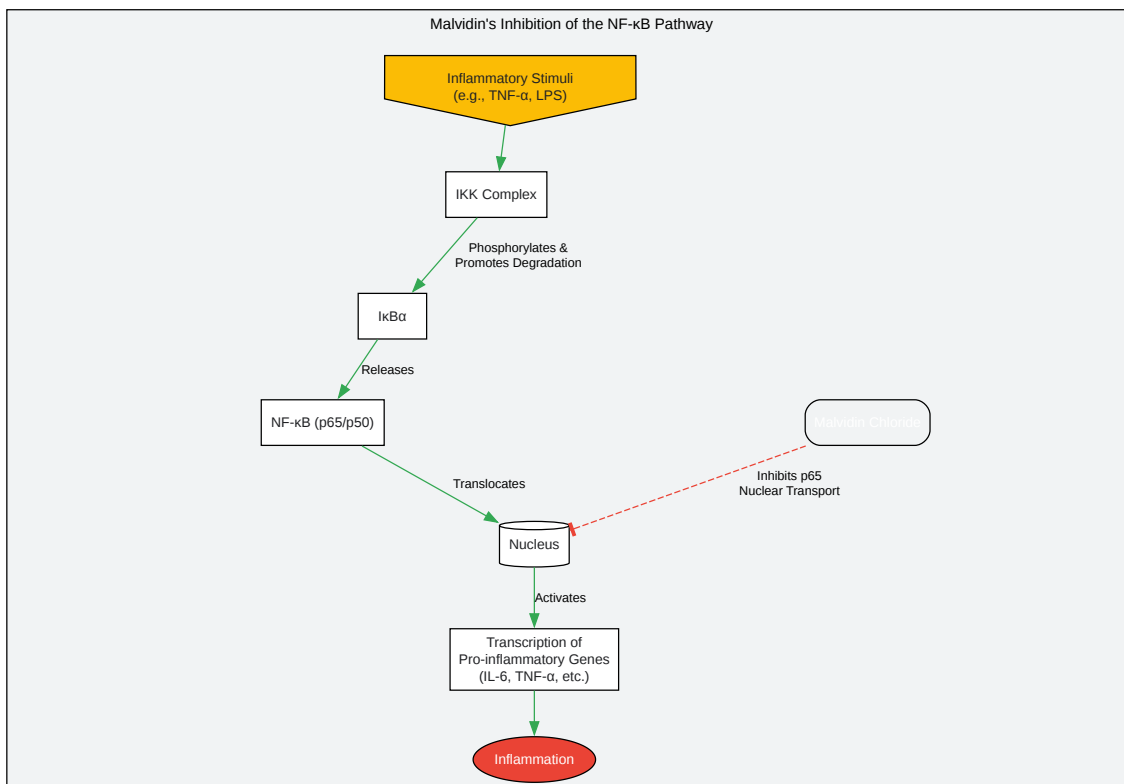
- **Reagent Preparation:** Prepare solutions of the fluorescent probe (fluorescein), a free radical initiator (AAPH), a standard antioxidant (Trolox), and the test compound (**Malvidin chloride**).
- **Assay Procedure:** In a 96-well microplate, add the fluorescein probe to wells containing either the sample, Trolox standards, or a blank.
- **Incubation:** Incubate the plate at 37°C for a short period to allow for temperature equilibration.
- **Initiation:** Add the AAPH solution to all wells to initiate the oxidative reaction. AAPH generates peroxy radicals that quench the fluorescein signal.
- **Measurement:** Immediately place the plate in a fluorescence microplate reader and monitor the decay of fluorescence kinetically.
- **Data Analysis:** Calculate the net area under the curve (AUC) from the fluorescence decay curve for each sample. The antioxidant capacity is determined by comparing the net AUC of the sample to that of the Trolox standard curve and is expressed in Trolox Equivalents (TE). Studies have shown that the antioxidant activity of anthocyanidins is related to the number of hydroxyl groups on the B-ring, with Malvidin showing potent activity.

Biological Activity and Signaling Pathways

Malvidin and its glycosides are recognized for their significant antioxidant and anti-inflammatory effects, which are mediated through the modulation of critical cellular signaling pathways.

Inhibition of the NF- κ B Pathway

A key mechanism for Malvidin's anti-inflammatory action is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. Under inflammatory stimuli (e.g., LPS, TNF- α), the IKK complex is activated, leading to the degradation of the I κ B α inhibitor. This allows the p65/p50 NF- κ B dimer to translocate to the nucleus and initiate the transcription of pro-inflammatory genes. Malvidin has been shown to suppress this pathway, in some cases by inhibiting the nuclear transport of the p65 subunit.



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Caption: **Malvidin chloride** inhibits inflammation by blocking NF-κB nuclear translocation.

Modulation of MAPK and Other Pathways

Malvidin also exerts its effects by modulating other key pathways:

- **MAPK Pathway:** It can inhibit Mitogen-Activated Protein Kinase (MAPK) signaling pathways (including JNK, p38, and ERK), which are involved in apoptosis, oxidative stress, and inflammation.
- **PI3K/AKT Pathway:** In some cancer cell models, Malvidin glycosides have been shown to inhibit the PI3K/AKT pathway, which is crucial for cell proliferation and survival.
- **PGC-1α/Nrf2 Pathway:** Recent studies show Malvidin can promote the PGC-1α/Nrf2 signaling pathway, which enhances mitochondrial biogenesis and antioxidant responses,

offering protection in conditions like septic acute kidney injury.

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